

Comparative Analysis of Kynurenine Pathway Metabolites in Neurodegeneration: A Guide for Researchers

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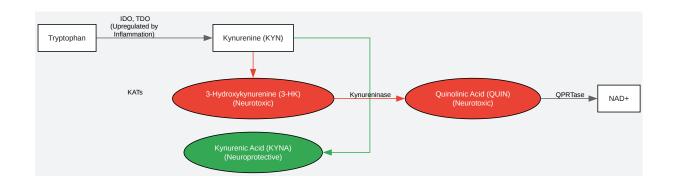
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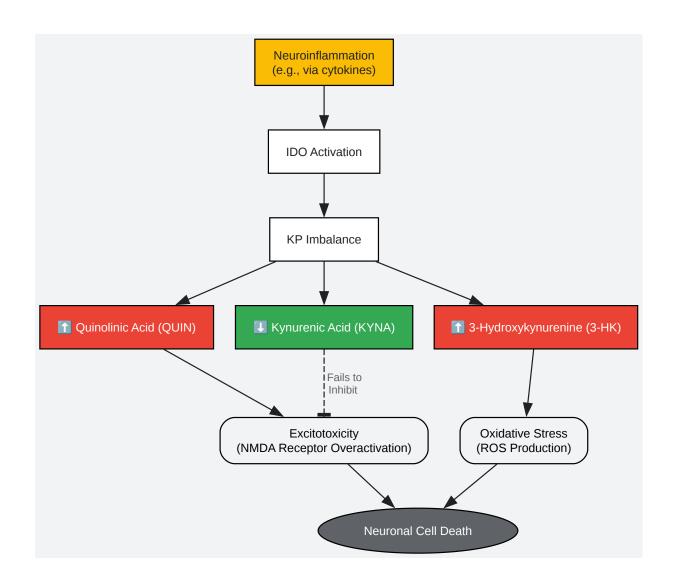
The kynurenine pathway (KP), the principal route of tryptophan (TRP) catabolism, has emerged as a critical player in the pathogenesis of several neurodegenerative diseases.[1][2][3] Its metabolites possess a dualistic nature, with some exhibiting neuroprotective properties while others are potent neurotoxins.[2][4][5] This guide provides a comparative overview of key kynurenine pathway metabolites in Alzheimer's disease (AD), Parkinson's disease (PD), Huntington's disease (HD), and Amyotrophic Lateral Sclerosis (ALS), supported by experimental data and methodologies for their quantification.

The Kynurenine Pathway: A Double-Edged Sword in Neuroinflammation

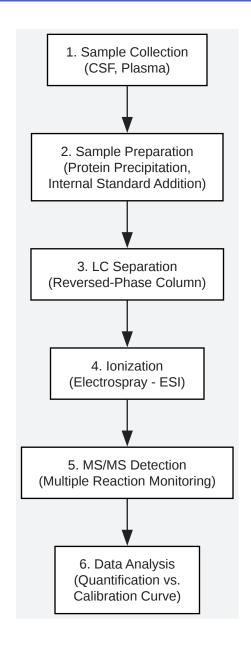
Over 95% of dietary tryptophan is metabolized through the kynurenine pathway.[6] The initial and rate-limiting step is the conversion of tryptophan to kynurenine (KYN), catalyzed by the enzymes indoleamine 2,3-dioxygenase (IDO) and tryptophan 2,3-dioxygenase (TDO).[7] IDO activity, in particular, is upregulated by pro-inflammatory cytokines, linking neuroinflammation directly to pathway activation.[3][8] From kynurenine, the pathway bifurcates into two main branches: a neuroprotective arm, primarily producing kynurenic acid (KYNA), and a neurotoxic arm, which generates 3-hydroxykynurenine (3-HK) and quinolinic acid (QUIN).[2][4]











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